

Optimal dosage of mycophenolate sodium for immunosuppression in mouse models

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Compound of Interest

Compound Name: Mycophenolate (sodium)

Cat. No.: B12507287

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Application Notes and Protocols for Mycophenolate Sodium in Mouse Models

Introduction

Mycophenolate is a potent, reversible inhibitor of inosine monophosphate dehydrogenase (IMPDH), a critical enzyme in the de novo pathway of guanosine nucleotide synthesis.^[1] This mechanism makes it a highly selective immunosuppressive agent, as T and B lymphocytes are critically dependent on this pathway for their proliferation.^{[1][2]} Mycophenolate is available in two primary forms: mycophenolate mofetil (MMF), a prodrug of the active mycophenolic acid (MPA), and enteric-coated mycophenolate sodium (EC-MPS), which delivers MPA directly to the small intestine.^{[1][3]} These compounds are extensively used in preclinical animal models to study autoimmune diseases and transplantation immunology.^{[4][5]}

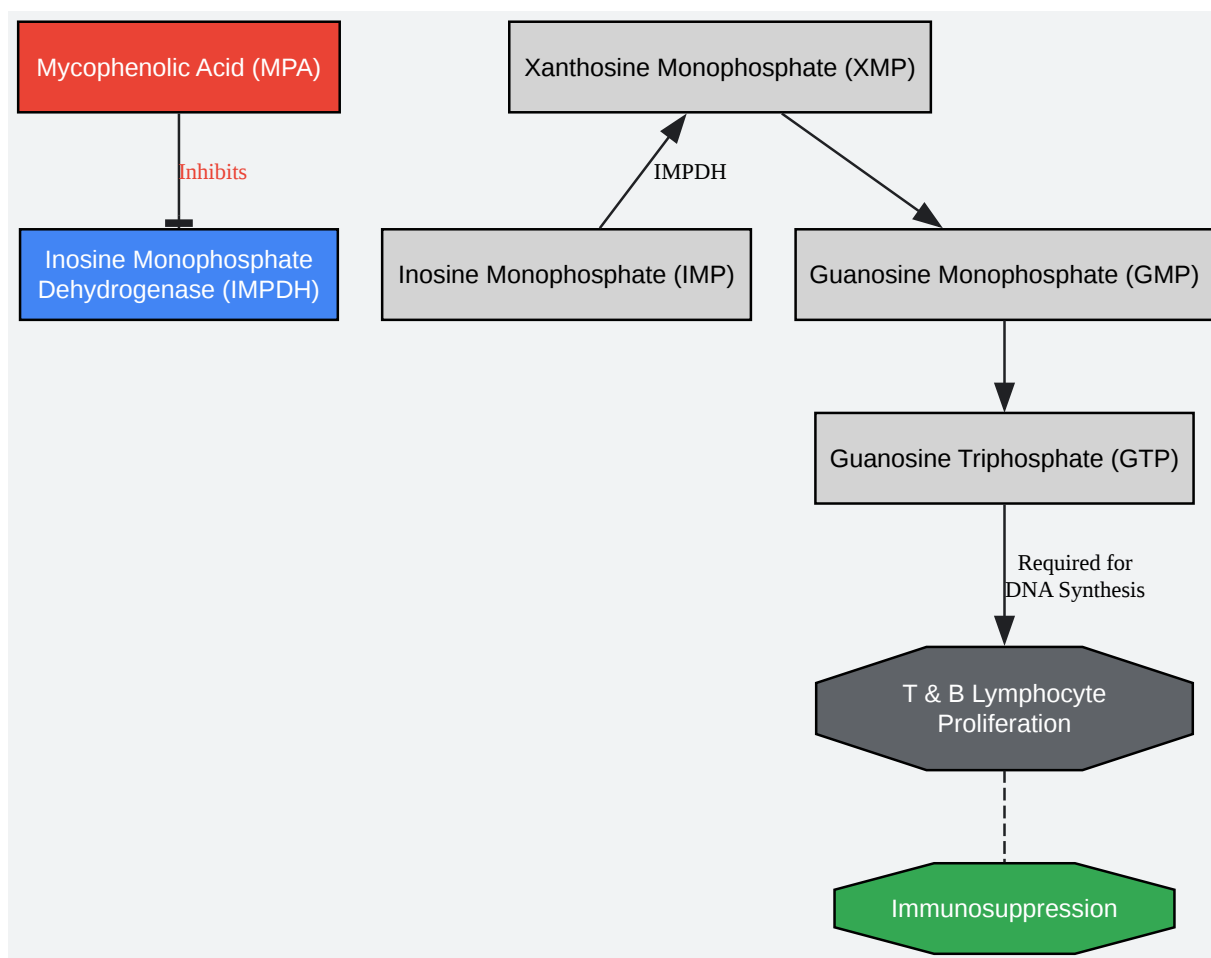
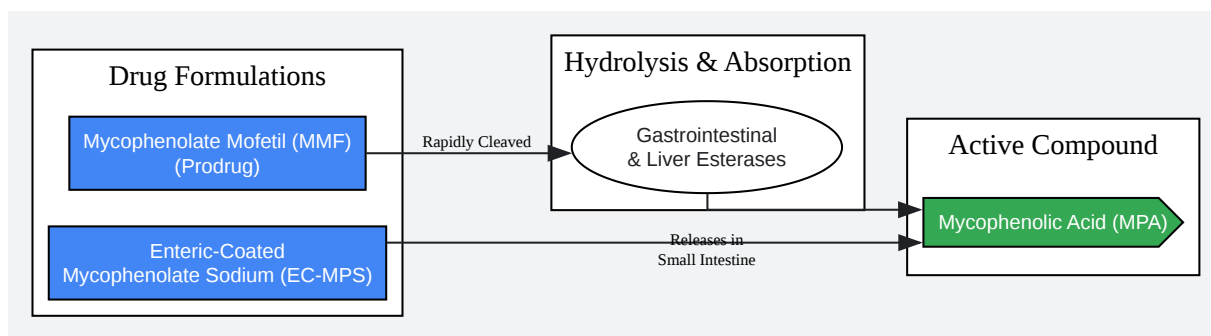
This document provides detailed application notes and protocols for the optimal use of mycophenolate sodium for immunosuppression in mouse models, with a focus on dosage, preparation, and experimental design.

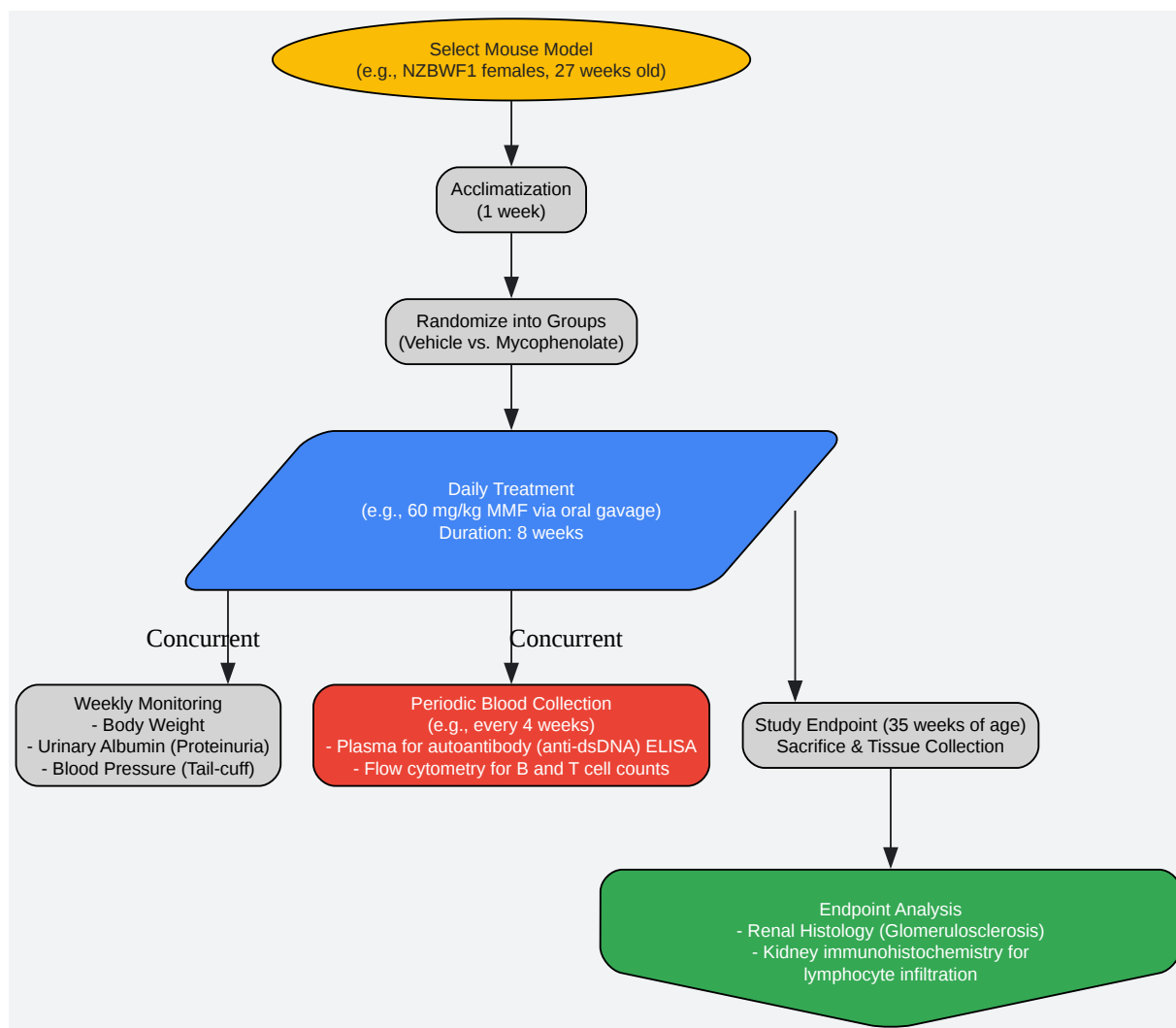
Pharmacological Relationship and Dosage Conversion

While much of the preclinical literature reports dosages using MMF (brand name CellCept®), these can be converted to therapeutically equivalent doses of EC-MPS (brand name

Myfortic®). This conversion is essential for researchers specifically intending to use the sodium salt formulation.

- Active Moiety: Both MMF and EC-MPS deliver the same active compound, Mycophenolic Acid (MPA).^[1]
- Bioequivalence: 1000 mg of MMF is considered therapeutically equivalent to 720 mg of EC-MPS.^[1]
- Conversion Factor:
 - To find the equivalent EC-MPS dose from an MMF dose: $\text{MMF Dose (mg)} \times 0.72 = \text{EC-MPS Dose (mg)}$
 - To find the equivalent MMF dose from an EC-MPS dose: $\text{EC-MPS Dose (mg)} / 0.72 = \text{MMF Dose (mg)}$





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